

A Comparative Guide to HPLC Methods for Sulfonamide Impurity Profiling

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Compound of Interest

Compound Name: 4-Iodobenzenesulfonamide

CAS No.: 825-86-5

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High-Performance Liquid Chromatography (HPLC) is an indispensable technique in pharmaceutical quality control, ensuring the purity and safety of active pharmaceutical ingredients (APIs). For sulfonamide drugs, effective HPLC methods are crucial for identifying and quantifying process-related impurities and degradation products. This guide provides a comparative analysis of various reversed-phase HPLC (RP-HPLC) methods for sulfonamide impurity profiling, supported by experimental data and detailed protocols.

Performance Comparison of Validated HPLC Methods

The selection of an appropriate HPLC method depends on the specific sulfonamide and its potential impurities. Below is a summary of performance characteristics for different validated methods.

Method	Sulfonamide Analyte	Stationary Phase	Mobile Phase	Linearity Range	Limit of Quantitation (LOQ)	Accuracy (% Recovery)	Reference
Method 1	Sulfadiazine	Acclaim™ Polar Advantage II (PA2), 4.6 x 150 mm, 3 µm	Isocratic: Acetonitrile and phosphoric acid solution (10:90)	Not Specified	Not Specified	Not Specified	[1][2]
Method 2	Sulfanilamide Hydrochloride	YMC-Triart C8 (250x4.6 mm, 5µm)	Gradient: Acetonitrile and Dipotassium hydrogen phosphate buffer	LOQ to 200% of limit concentration ($r^2 = 0.999$)	Not Specified	85-115%	[3]
Method 3	Silver Sulfadiazine	Hypercarb (100% carbon), size not specified	Isocratic: 45:55 formic acid 1% solution and acetonitrile	0.0005 - 0.25 mg/ml	0.00025 mg/ml	95-105%	[4]
Method 4	Sulfacetamide Sodium	X-bridge ODS column (5 µm, 250mm x 4.6mm i.d.)	Not specified in snippet	Not specified in snippet	Not specified in snippet	Not specified in snippet	[5]

Method 5	Sulfamet hoxazole & Trimetho prim	C18 column (25 cm × 4.6 mm, 5 μm)	Isocratic: Methanol and water (6:4), pH 2.6 with phosphor ic acid	Not specified in snippet	Not specified in snippet	Not specified in snippet	[6]

Experimental Protocols

Detailed methodologies are critical for replicating and adapting analytical methods. Below are protocols for two distinct HPLC methods for sulfonamide impurity analysis.

Method A: European Pharmacopoeia 8.0 Method for Sulfadiazine Impurities

This method utilizes a polar-embedded column for the separation of sulfadiazine and its specified impurities.[1][2]

- Chromatographic System:
 - HPLC System: An LC system capable of delivering a stable isocratic flow, such as the Thermo Scientific Dionex UltiMate 3000.[1]
 - Column: Acclaim Polar Advantage II (PA2) C18 column (4.6 x 150 mm, 3 μm).[1]
 - Mobile Phase: A 10:90 (v/v) mixture of acetonitrile and an aqueous solution of phosphoric acid.[2]
 - Flow Rate: 1.2 mL/min.[2]
 - Column Temperature: 25 °C.[2]
 - Detection: UV at 260 nm.[2]
 - Injection Volume: 20 μL.[2]

- Sample Preparation:
 - Test Solution: Dissolve sulfadiazine in a mixture of sodium hydroxide, acetonitrile, and water.[2]
 - Reference Solutions: Prepare separate solutions for impurities A, B, and E.[2]

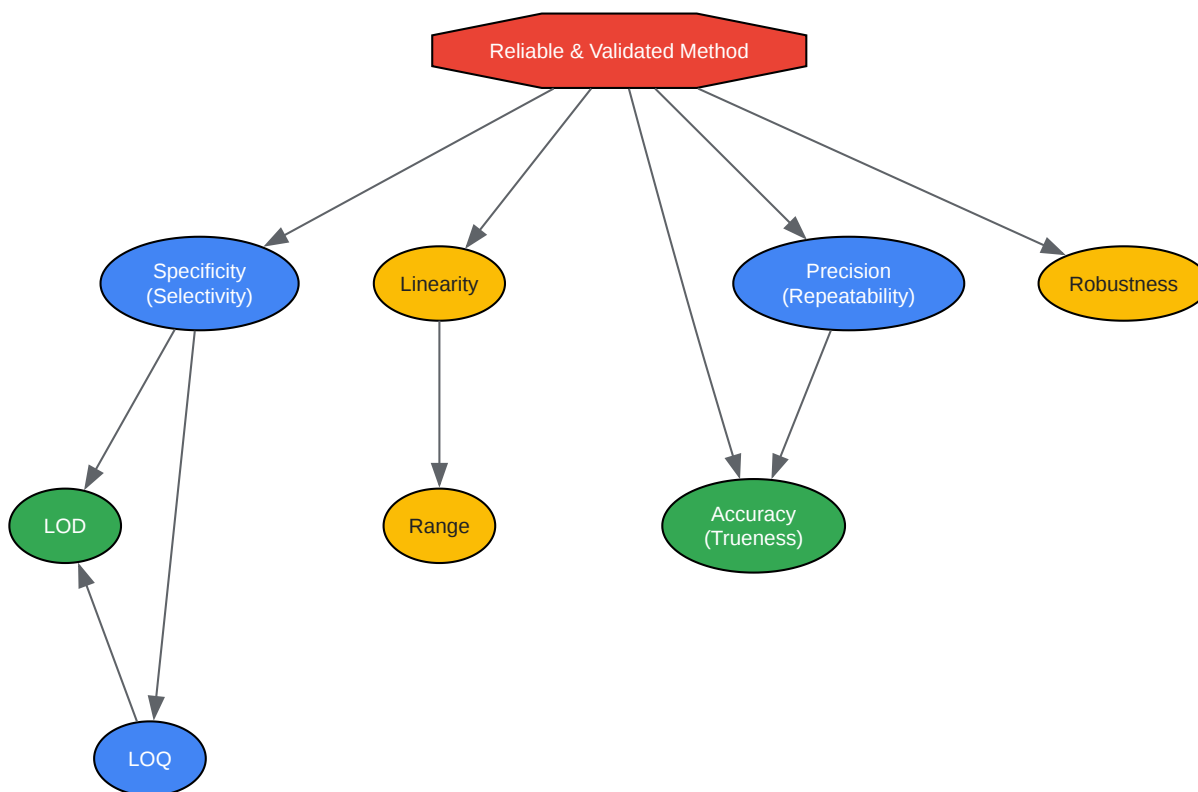
Method B: RP-HPLC for 4-Amino Benzene Sulphonamide Impurity in Sulphonamide Hydrochloride

This method employs a C8 column with a gradient elution to quantify a specific organic impurity.[3]

- Chromatographic System:
 - HPLC System: A gradient-capable HPLC system with a UV-visible or Photo-Diode Array (PDA) detector.[3]
 - Column: YMC-Triart C8 (250×4.6 mm, 5µm).[3]
 - Mobile Phase: A gradient program utilizing acetonitrile and a di-potassium hydrogen phosphate buffer.[3]
 - Flow Rate: 1.0 mL/min.[3]
 - Column Temperature: 25 °C.[3]
 - Detection: UV at 265 nm.[3]
 - Injection Volume: 5 µL.[3]
- Sample Preparation:
 - Detailed sample and standard preparation procedures are outlined in the source literature to achieve the desired concentration for analysis.[3]

Visualizing the Method Validation Workflow

The validation of an analytical method is a systematic process to ensure it is suitable for its intended purpose. The following diagram illustrates the typical workflow for HPLC method validation for impurity profiling.



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